Comprehensive Spectroscopic Characterization Guide: 2,6-Dibromo-4-fluorobenzo[d]thiazole

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Compound of Interest

Compound Name:	*2,6-Dibromo-4-fluorobenzo[d]thiazole*
CAS No.:	*1188226-62-1*
Cat. No.:	*B2443401*

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Executive Summary & Compound Profile

This technical guide provides an in-depth spectroscopic analysis of **2,6-Dibromo-4-fluorobenzo[d]thiazole** (CAS: 1188226-62-1). As a poly-halogenated heterocyclic scaffold, this compound serves as a critical intermediate in the synthesis of Riluzole derivatives and other bioactive benzothiazoles. Its unique substitution pattern—featuring bromine atoms at the C2 and C6 positions and a fluorine atom at C4—creates specific electronic and steric environments that are pivotal for subsequent cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Accurate characterization of this intermediate is essential to ensure regioselectivity in downstream synthesis. This guide outlines the theoretical and empirical spectroscopic specifications required for quality control (QC) validation.

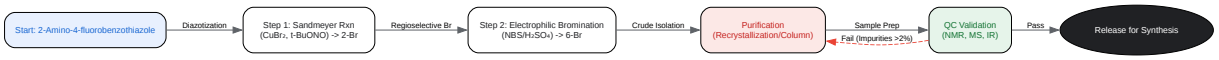
Chemical Identity Table

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Property	Specification
Chemical Name	2,6-Dibromo-4-fluorobenzo[d]thiazole
CAS Number	1188226-62-1
Molecular Formula	$C_7H_2Br_2FNS$
Molecular Weight	310.97 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, $CHCl_3$, CH_2Cl_2; sparingly soluble in water
Key Structural Features	Benzothiazole core, C2-Br (labile), C6-Br (stable), C4-F (NMR handle)

Synthesis & Characterization Workflow

To ensure high-purity isolation, the synthesis typically proceeds via the bromination of a 4-fluorobenzothiazole precursor. The following workflow illustrates the critical path from synthesis to spectroscopic validation.



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Figure 1: Synthetic route and quality control decision tree for **2,6-Dibromo-4-fluorobenzo[d]thiazole**.

Spectroscopic Specifications (The Core)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The presence of the fluorine atom at C4 significantly influences the ^{1}H and ^{13}C spectra due to spin-spin coupling (

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, spin 1/2).

^{1}H NMR (Proton) Specification

- Solvent: $CDCl_3$ or DMSO-d_6
- Resonance Expectation: The molecule possesses only two aromatic protons (H5 and H7).
  - H5: Located ortho to the Fluorine (C4) and ortho to Bromine (C6).
  - H7: Located meta to the Fluorine (C4) and ortho to Bromine (C6).

Proton	Chemical Shift (δ ppm)	Multiplicity	Coupling Constants ( )	Assignment Logic
H5	7.40 – 7.60	dd (doublet of doublets)	Hz (ortho) Hz (meta)	Shielded relative to H7 due to ortho-F effect; shows large F-coupling.
H7	7.80 – 8.00	d (doublet) or dd	Hz (meta) Hz (para)	Deshielded by adjacent N/S ring current; weak or no coupling to para-F.

> *Expert Insight: The absence of a signal in the 8.5–9.0 ppm region confirms the successful bromination at the C2 position (loss of the characteristic benzothiazole H2 proton).*

^{13}C NMR (Carbon) Specification

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- Key Feature: C-F coupling will be observed as doublets.
- C4 (C-F): Doublet,

  Hz (Typical for Ar-F).
- C5: Doublet,

  Hz (Ortho coupling).
- C2 (C-Br): Weak intensity quaternary carbon, typically ~135-145 ppm.

^{19}F NMR (Fluorine) Specification

- Signal: Single sharp peak.
- Shift:

  to

  ppm (Referenced to $CFCl_3$).
- Diagnostic Value: Presence of a single peak confirms mono-fluorination and purity. Multiple peaks indicate regioisomers.

Mass Spectrometry (MS)

Mass spectrometry provides the most definitive confirmation of the dibromo- motif due to the distinct isotopic abundance of Bromine (

and

are approx 1:1).

- Ionization Mode: ESI+ or EI
- Molecular Ion:

  or

  [1]

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- Isotope Pattern: For a molecule with two bromine atoms, the mass spectrum must display a 1:2:1 triplet pattern.

Ion Species	m/z (Calculated)	Relative Abundance	Origin
M (^{79}Br, ^{79}Br)	308.8	~50%	Lightest isotopologue
M+2 (^{79}Br, ^{81}Br)	310.8	~100% (Base Peak)	Mixed isotopes
M+4 (^{81}Br, ^{81}Br)	312.8	~50%	Heaviest isotopologue

> *QC Criteria: If the M+2 peak is not the base peak (highest intensity), or if the pattern deviates significantly from 1:2:1, the sample likely contains mono-bromo impurities (M+ pattern 1:1) or tri-bromo species.*

Infrared (IR) Spectroscopy

- C-H Stretch (Ar): 3050 – 3100 cm^{-1} (Weak)
- C=N Stretch: 1450 – 1500 cm^{-1} (Characteristic of benzothiazole ring)
- C-F Stretch: 1200 – 1250 cm^{-1} (Strong)
- C-Br Stretch: 600 – 700 cm^{-1} (Fingerprint region)

Experimental Protocols

Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the solid compound.
- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (Chloroform-d). If solubility is poor, use DMSO-d_6.

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- Note: DMSO may cause slight chemical shift variations compared to $CDCl_3$.

- Filtration: If the solution is cloudy, filter through a cotton plug within a glass pipette to remove inorganic salts (e.g., NaBr residues from synthesis).

HPLC Purity Assessment Method

To quantify purity before spectroscopic release:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase: A: Water (0.1% Formic Acid) / B: Acetonitrile.
- Gradient: 50% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm.
- Retention Time: Expect the dibromo compound to elute later than mono-bromo analogs due to increased lipophilicity.

References

- European Patent Office. (2020). Bridged Bicyclic Compounds as Farnesoid X Receptor Modulators. EP 3704113 B1. Retrieved from . (Describes the use and characterization of **2,6-dibromo-4-fluorobenzo[d]thiazole** as an intermediate).
- BLD Pharm. (n.d.). **2,6-Dibromo-4-fluorobenzo[d]thiazole** Product Page. Retrieved from . (Commercial availability and CAS verification).
- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CAS 1188226-62-1. Retrieved from .
- Sigma-Aldrich. (n.d.). Benzothiazole Derivatives and Spectroscopic Data. Retrieved from .[2] (General reference for benzothiazole NMR shift comparisons).

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Sources

- 1. Synthesis and biological evaluation of novel benzothiazole derivatives as potential anticancer and antiinflammatory agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Methyl 2-bromo-4-fluorobenzo[d]thiazole-6-carboxylate | 924287-65-0 [sigmaaldrich.com]

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